

Physical properties of 2-(Aminomethyl)piperidine (boiling point, density)

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Compound of Interest

Compound Name: 2-(Aminomethyl)piperidine

Cat. No.: B033004

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Technical Guide: Physical Properties of 2-(Aminomethyl)piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **2-(Aminomethyl)piperidine**, a versatile building block in the synthesis of pharmaceuticals and other specialty chemicals. The data presented is compiled from various chemical suppliers and safety data sheets.

Core Physical Properties

The boiling point and density are fundamental physical constants critical for the handling, processing, and characterization of **2-(Aminomethyl)piperidine** in a laboratory or industrial setting.

Data Presentation

The following table summarizes the reported boiling point and density of **2-(Aminomethyl)piperidine**. It is important to note the conditions under which these values were determined, particularly the pressure for boiling point measurements.

Physical Property	Value	Conditions
Boiling Point	176.9 °C	at 760 mmHg[1]
67 °C	at 12 mmHg[2]	
63 - 66 °C	at 12 mmHg[3][4]	
Density	0.9406 g/cm ³	at 25 °C[1]
0.9406 g/mL	at 25 °C[5][6]	
0.942 g/mL	Not specified	
0.94 g/mL	Not specified[2]	
Specific Gravity	0.94	at 20/20 °C

Experimental Protocols

The provided search results from chemical suppliers and safety data sheets list the physical properties of **2-(Aminomethyl)piperidine** but do not include detailed experimental methodologies for how these specific values were determined. Standard analytical methods such as distillation for boiling point determination and pycnometry or densitometry for density measurements are typically employed. For precise and reproducible results, researchers should adhere to established protocols from recognized standards organizations.

Logical Relationship of Physical Properties

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties discussed in this guide.

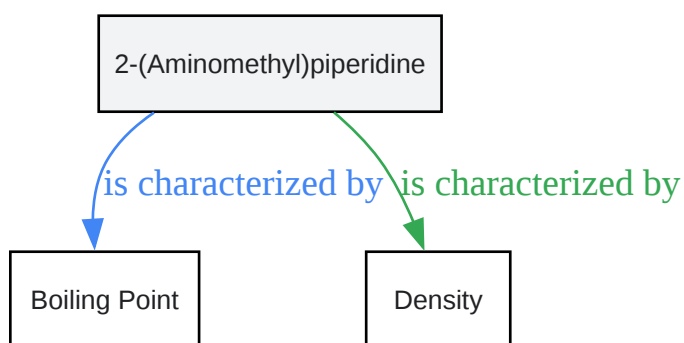


Figure 1. Physical Properties of 2-(Aminomethyl)piperidine

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Figure 1. Physical Properties of **2-(Aminomethyl)piperidine**

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